

# An In-depth Technical Guide to the Physicochemical Properties of 2-(Isopropylthio)ethanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

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## Introduction

**2-(Isopropylthio)ethanol**, also known as 2-hydroxyethyl isopropyl sulfide, is a chemical compound with the molecular formula  $C_5H_{12}OS$ .<sup>[1][2][3]</sup> This guide provides a comprehensive overview of its core physicochemical properties, compiled from various sources to support research and development activities. The document is structured to present quantitative data in an accessible format, outline relevant experimental methodologies, and provide visual representations of key processes.

## Physicochemical Properties

The known physicochemical properties of **2-(Isopropylthio)ethanol** are summarized in the tables below. These values are critical for understanding the compound's behavior in various experimental and industrial settings.

## General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C5H12OS	[1][2][3]
Molecular Weight	120.21 g/mol	[3]
Appearance	Colorless to light yellow to light orange clear liquid	
Physical State	Liquid (at 20°C)	
Melting Point	Not available	[4]
Boiling Point	110-111°C at 30 mmHg	[5]
Density	0.979 g/cm <sup>3</sup>	[5]
Refractive Index	1.4780	[5]

## Chromatographic Properties

Purity analysis of **2-(Isopropylthio)ethanol** is commonly performed using gas chromatography (GC).

Parameter	Value	Source(s)
Purity (by GC)	>97.0%	

## Solubility

Explicit solubility data for **2-(Isopropylthio)ethanol** is not readily available in the reviewed literature. However, based on the properties of the structurally similar compound 2-isopropoxyethanol, which is moderately soluble in water and readily soluble in many organic solvents, a similar solubility profile can be anticipated.[6]

## Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **2-(Isopropylthio)ethanol** are not widely published. However, standard methodologies for compounds of this nature can be applied.

## Determination of Boiling Point (Micro Method)

The boiling point of a small sample of **2-(Isopropylthio)ethanol** can be determined using a micro-boiling point apparatus.

Materials:

- Sample of **2-(Isopropylthio)ethanol**
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or similar heating apparatus
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

Procedure:

- A small amount of **2-(Isopropylthio)ethanol** is introduced into a small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- The test tube is attached to a thermometer and immersed in a heating bath (e.g., a Thiele tube filled with mineral oil).
- The apparatus is heated gradually.
- As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

The density of liquid **2-(Isopropylthio)ethanol** can be determined using a pycnometer.

Materials:

- Sample of **2-(Isopropylthio)ethanol**
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath for temperature control

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately measured.
- The pycnometer is filled with distilled water of a known temperature and its mass is measured.
- The pycnometer is emptied, dried, and then filled with **2-(Isopropylthio)ethanol** at the same temperature.
- The mass of the pycnometer filled with the sample is measured.
- The density of the sample is calculated using the formula:  $\text{Density} = (\text{mass of sample}) / (\text{volume of pycnometer})$  where the volume of the pycnometer is determined from the mass and known density of the water.

## Purity Analysis by Gas Chromatography (GC)

The purity of a **2-(Isopropylthio)ethanol** sample can be assessed using gas chromatography with a flame ionization detector (FID) or a sulfur-specific detector like a sulfur chemiluminescence detector (SCD) for enhanced sensitivity and selectivity.<sup>[7][8]</sup>

Materials and Equipment:

- Gas chromatograph with a suitable detector (FID or SCD)
- Appropriate capillary column (e.g., DB-Sulfur SCD)[7]
- Helium (carrier gas)
- Hydrogen and Air (for FID or SCD)
- Sample of **2-(Isopropylthio)ethanol**
- Suitable solvent for dilution (e.g., isooctane)

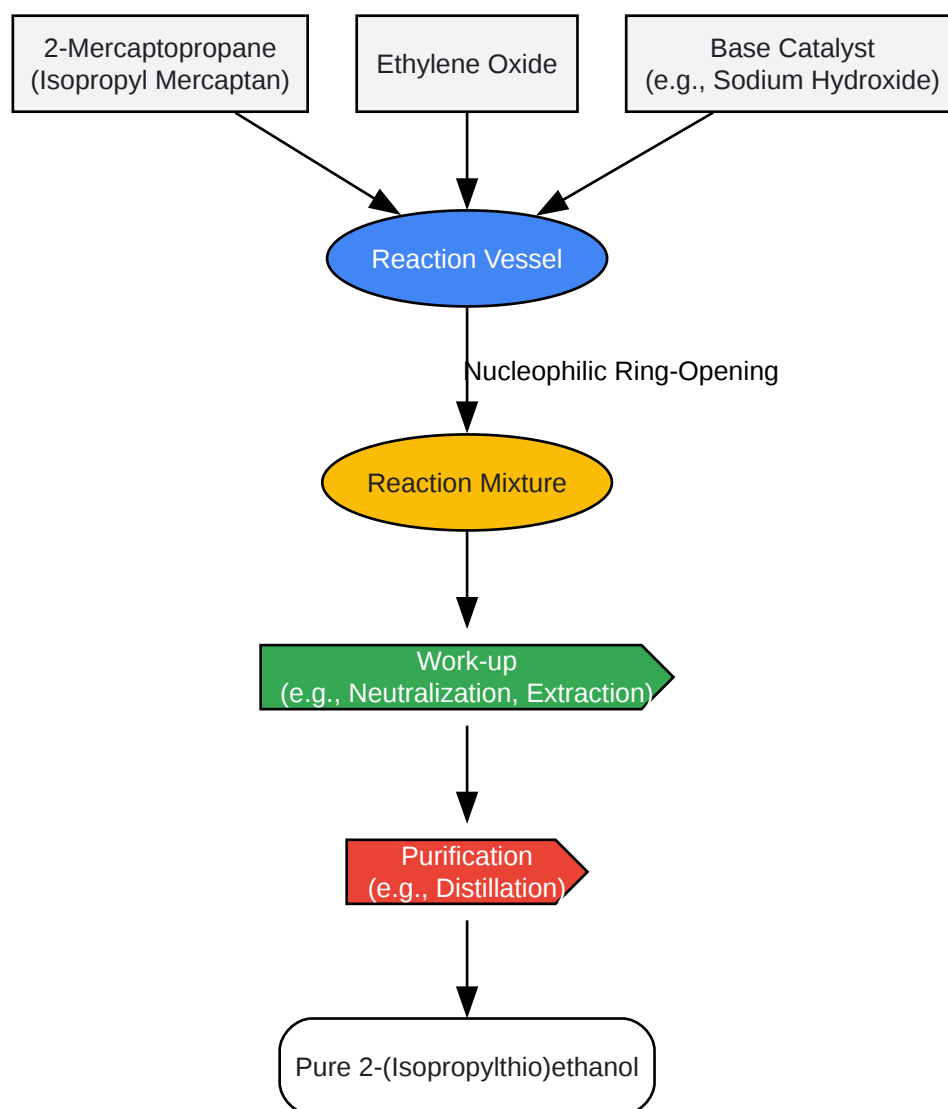
Procedure (General):

- A dilute solution of the **2-(Isopropylthio)ethanol** sample is prepared in a suitable solvent.
- The gas chromatograph is set up with appropriate parameters for the inlet, column oven temperature program, and detector. Example parameters for sulfur compounds can be found in ASTM D5623.[7]
- A small volume of the prepared sample is injected into the GC.
- The components of the sample are separated as they pass through the column.
- The detector response is recorded, generating a chromatogram.
- The purity is determined by calculating the area percentage of the main peak corresponding to **2-(Isopropylthio)ethanol** relative to the total area of all peaks in the chromatogram.

## Visualizations

### Synthesis Workflow

A plausible synthetic route to **2-(Isopropylthio)ethanol** involves the reaction of 2-mercaptopropane (isopropyl mercaptan) with ethylene oxide. This reaction is analogous to the synthesis of similar 2-(alkylthio)ethanols.[9]

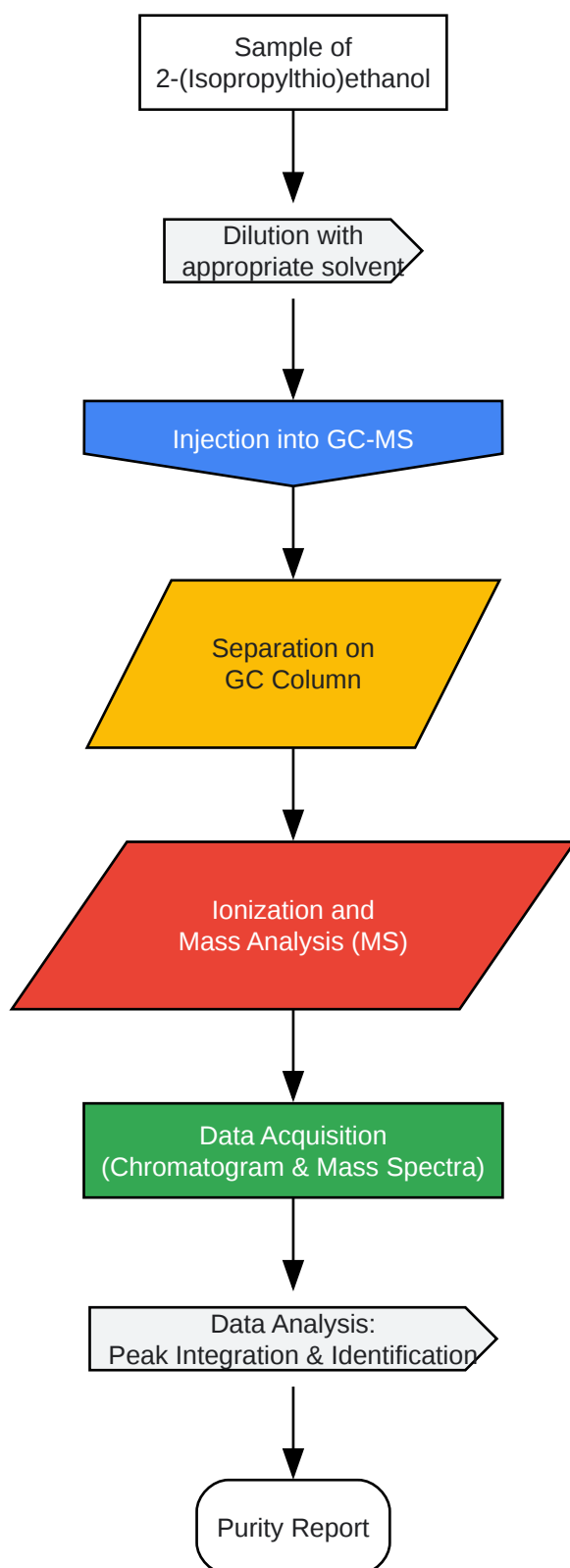


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Caption: A potential synthetic workflow for **2-(Isopropylthio)ethanol**.

## Analytical Workflow for Purity Determination

The following diagram illustrates a typical workflow for determining the purity of a **2-(Isopropylthio)ethanol** sample using Gas Chromatography-Mass Spectrometry (GC-MS), a common analytical technique for volatile sulfur compounds.[10]



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Caption: Analytical workflow for purity assessment by GC-MS.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-(Isopropylthio)ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295008#physicochemical-properties-of-2-isopropylthio-ethanol]

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